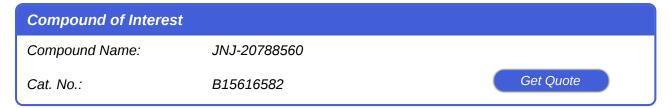


Essential Safety and Logistical Guidance for Handling JNJ-20788560

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For Researchers, Scientists, and Drug Development Professionals

This document provides crucial safety and logistical information for the handling and disposal of **JNJ-20788560**, a selective delta opioid receptor agonist intended for research purposes.[1] [2][3] Given the absence of a publicly available, specific Safety Data Sheet (SDS), the following guidance is based on standard best practices for handling potent, research-grade pharmaceutical compounds.

Personal Protective Equipment (PPE)

Due to the bioactive nature of **JNJ-20788560**, a comprehensive approach to personal protection is mandatory to prevent accidental exposure. The following table outlines the required PPE for various laboratory operations involving this compound.



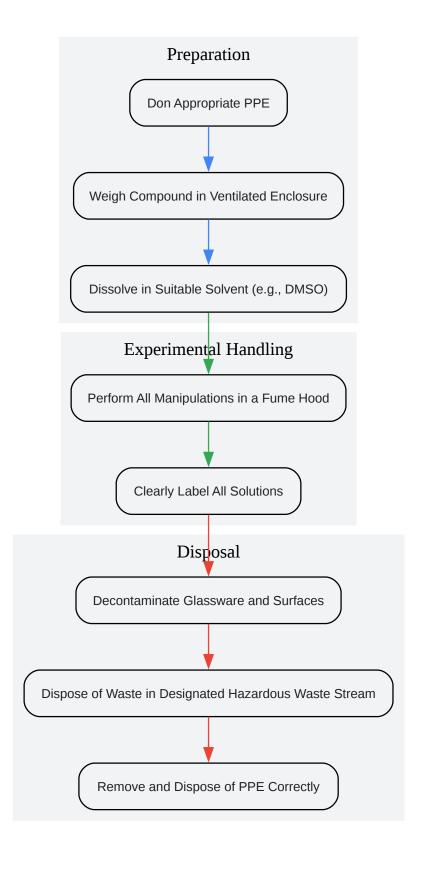
Operation	Required Personal Protective Equipment
Weighing and Aliquoting (Solid Form)	- Nitrile gloves (double-gloving recommended)- Laboratory coat- ANSI-approved safety glasses with side shields or chemical splash goggles- Particulate respirator (e.g., N95 or higher)
Solution Preparation and Handling	- Nitrile gloves- Laboratory coat- Chemical splash goggles- Work within a certified chemical fume hood
General Laboratory Use	- Nitrile gloves- Laboratory coat- Safety glasses

Handling and Operational Plan

A systematic workflow is essential to ensure safety and minimize contamination when working with **JNJ-20788560**.

Experimental Workflow for Handling JNJ-20788560





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Caption: Workflow for safe handling of JNJ-20788560.



Disposal Plan

Proper disposal of **JNJ-20788560** and associated waste is critical to prevent environmental contamination and ensure regulatory compliance.

Waste Type	Disposal Procedure
Unused Solid Compound	- Collect in a clearly labeled, sealed container for hazardous chemical waste Do not mix with other waste streams.
Contaminated Solvents and Solutions	- Collect in a designated, sealed, and labeled hazardous waste container Specify the solvent and estimated concentration of the compound.
Contaminated PPE (Gloves, etc.)	- Place in a designated hazardous waste bag immediately after use Do not dispose of in regular trash.
Contaminated Glassware	- Rinse with a suitable solvent to remove the compound Collect the rinsate as hazardous waste Wash the glassware according to standard laboratory procedures.

Emergency Procedures:

- Skin Contact: Immediately wash the affected area with soap and copious amounts of water for at least 15 minutes. Remove contaminated clothing.
- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.
- Inhalation: Move to fresh air. If breathing is difficult, provide oxygen. Seek medical attention.
- Ingestion: Do NOT induce vomiting. Wash out mouth with water and seek immediate medical attention.







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- 3. JNJ-20788560 [9-(8-azabicyclo[3.2.1]oct-3-ylidene)-9H-xanthene-3-carboxylic acid diethylamide], a selective delta opioid receptor agonist, is a potent and efficacious antihyperalgesic agent that does not produce respiratory depression, pharmacologic tolerance, or physical dependence - PubMed [pubmed.ncbi.nlm.nih.gov]
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